

C-DIM12 Technical Support Center

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Compound of Interest

Compound Name: C-DIM12

Cat. No.: B1668760

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and handling of **C-DIM12** in solution.

Frequently Asked Questions (FAQs)

Q1: What is **C-DIM12** and its primary mechanism of action? A1: **C-DIM12**, or 1,1-Bis(3'-indolyl)-1-(p-chlorophenyl)methane, is a potent, orally active activator of the nuclear receptor Nurr1 (NR4A2).^{[1][2]} Its primary mechanism involves inhibiting the NF-κB signaling pathway and related cytokine expression in microglial cells. It achieves this by stabilizing nuclear corepressor proteins, which in turn reduces the binding of the p65 subunit of NF-κB to the promoters of inflammatory genes. This activity gives **C-DIM12** anti-inflammatory and neuroprotective effects.

Q2: What are the recommended solvents for dissolving **C-DIM12**? A2: **C-DIM12** is readily soluble in Dimethyl Sulfoxide (DMSO) and ethanol. It can be dissolved in both solvents up to a concentration of 100 mM. It is important to use fresh, anhydrous-grade DMSO, as its hygroscopic nature can negatively impact the solubility of the compound. **C-DIM12** is considered insoluble in water.

Q3: How should I store the solid **C-DIM12** compound? A3: The solid (powder) form of **C-DIM12** should be stored at -20°C. Under these conditions, the powder is stable for up to three years from the date of receipt.

Q4: What is the proper way to store **C-DIM12** stock solutions? A4: Aliquot the stock solutions to avoid repeated freeze-thaw cycles. For long-term storage (up to 6 months), store the aliquots at

-80°C. For shorter-term storage (up to 1 month), -20°C is acceptable. It is also recommended to protect the stock solutions from light.

Q5: Why am I observing precipitation when I dilute my **C-DIM12** stock solution into my aqueous cell culture medium? A5: This is a common issue with hydrophobic compounds like **C-DIM12**. Precipitation occurs when the concentration of **C-DIM12** in the final aqueous solution exceeds its solubility limit. The high concentration of DMSO in the stock solution keeps it dissolved, but upon significant dilution in a water-based medium, the compound may "crash out." To mitigate this, try adding the stock solution to the medium dropwise while gently vortexing or swirling to ensure rapid and even dispersion. Using a lower concentration stock solution can also help.

Data Presentation

Table 1: **C-DIM12** Physical and Chemical Properties

Property	Value	Source(s)
Molecular Weight	356.85 g/mol	
Formula	C ₂₃ H ₁₇ ClN ₂	
CAS Number	178946-89-9	

Table 2: **C-DIM12** Solubility Data

Solvent	Maximum Concentration	Notes	Source(s)
DMSO	100 mM (≥ 71 mg/mL)	Use fresh, anhydrous DMSO as moisture can reduce solubility.	
Ethanol	100 mM (≥ 35 mg/mL)		
Water	Insoluble		

Table 3: Recommended Storage Conditions

Format	Temperature	Duration	Special Instructions	Source(s)
Solid (Powder)	-20°C	Up to 3 years		
Stock Solution	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles. Protect from light.	
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. Protect from light.	

Experimental Protocols

Protocol 1: Preparation and Storage of C-DIM12 Stock Solutions

This protocol outlines the standard procedure for preparing a 100 mM stock solution of **C-DIM12** in DMSO.

Materials:

- **C-DIM12** powder (M.Wt: 356.85 g/mol)
- Anhydrous-grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer

Procedure:

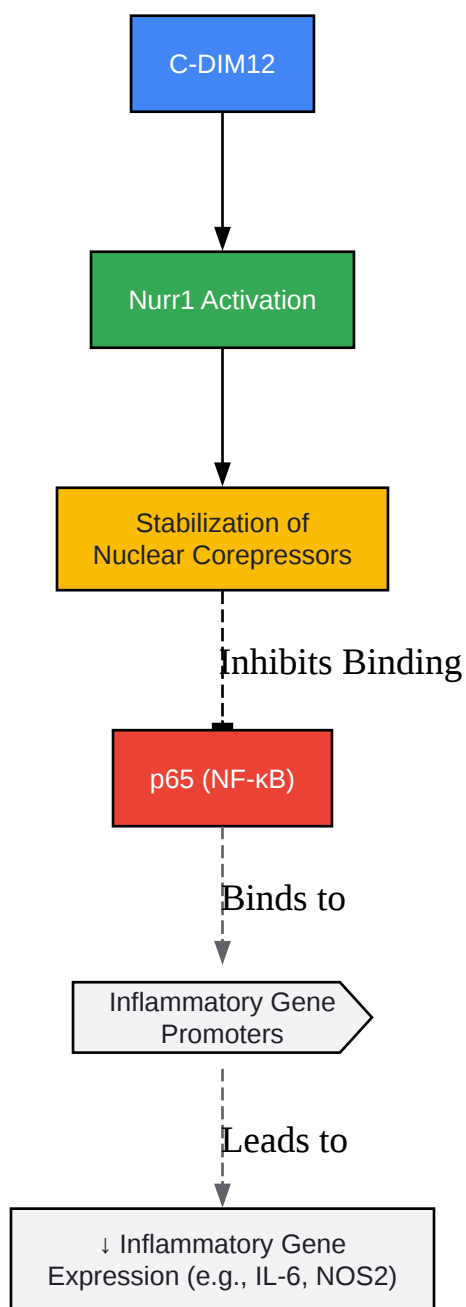
- Pre-warm **C-DIM12**: Allow the vial of **C-DIM12** powder to equilibrate to room temperature before opening to prevent moisture condensation.

- Calculate Required Mass: To prepare a 100 mM stock solution, you will need 35.69 mg of **C-DIM12** per 1 mL of DMSO. Adjust calculations based on your desired volume.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 100 \text{ mmol/L} \times 356.85 \text{ g/mol} \times (1 \text{ mg} / 1000 \text{ }\mu\text{g}) \times (1000 \text{ }\mu\text{g} / 1 \text{ g}) = \text{Volume (mL)} \times 35.69$
- Dissolution: Add the appropriate volume of fresh, anhydrous-grade DMSO to the vial containing the **C-DIM12** powder.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but do not overheat.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected cryovials. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
- Storage:
 - For long-term storage (up to 1 year), store the aliquots at -80°C.
 - For short-term storage (up to 1 month), store at -20°C.
 - Always protect the solutions from light.

Troubleshooting Guide

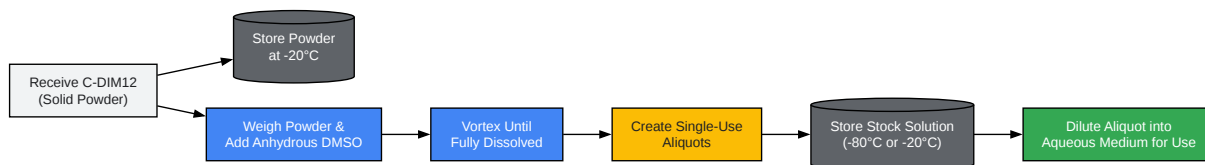
Issue	Possible Cause(s)	Recommended Solution(s)
Compound won't dissolve completely in DMSO.	1. Incorrect solvent volume or calculation. 2. The DMSO has absorbed moisture, reducing its solvating power. 3. Solution is saturated.	1. Double-check all calculations. 2. Use a fresh, unopened vial of anhydrous or molecular biology-grade DMSO. 3. Do not exceed the maximum recommended concentration of 100 mM.
Precipitate forms in media upon dilution.	1. Final concentration exceeds aqueous solubility. 2. Insufficient mixing during dilution.	1. Lower the final working concentration of C-DIM12. 2. Add the stock solution dropwise directly into the media while vortexing or swirling to ensure rapid dispersion. Avoid adding the stock to the wall of the tube or vessel.
Inconsistent or weaker-than-expected biological activity.	1. Degradation of C-DIM12 due to improper storage. 2. Multiple freeze-thaw cycles of the stock solution. 3. Stock solution is older than the recommended storage period.	1. Ensure the stock solution is stored at the correct temperature and protected from light. 2. Prepare fresh stock solutions from powder and ensure they are properly aliquoted for single use. 3. Discard stock solutions that have been stored longer than the recommended duration (1 month at -20°C, 1 year at -80°C).

Visualizations



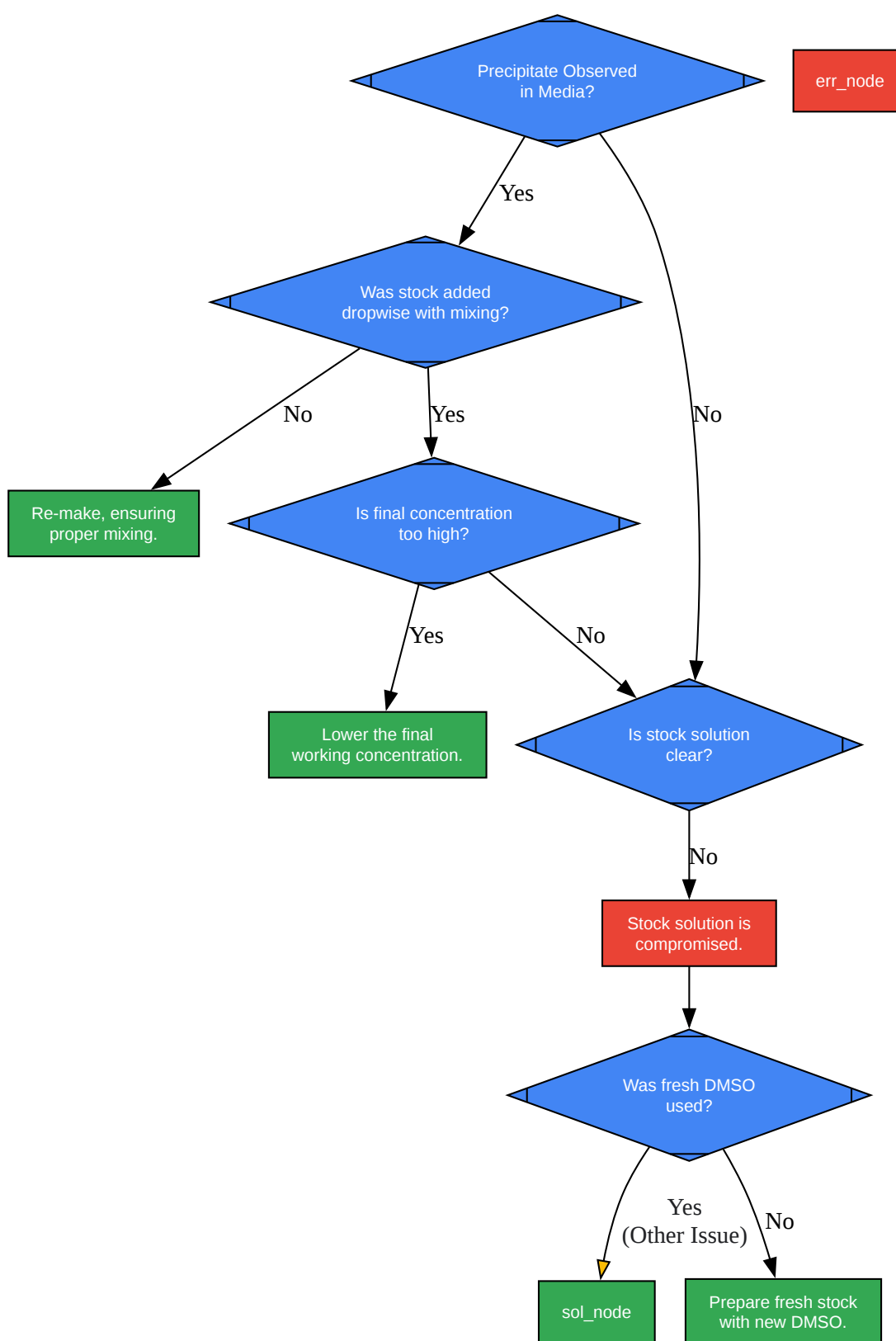
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Caption: **C-DIM12** signaling pathway inhibiting NF-κB.



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Caption: Recommended workflow for **C-DIM12** solution preparation.



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Caption: Troubleshooting logic for **C-DIM12** solubility issues.

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